

Technical Guide: Solubility of Isoamyl Benzoate in Organic Solvents

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Compound of Interest

Compound Name: *Isoamyl benzoate*

Cat. No.: *B7771434*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **isoamyl benzoate**, a common ester utilized in the fragrance, flavor, and pharmaceutical industries. Understanding its solubility is critical for formulation development, reaction chemistry, and purification processes. This document outlines its known solubility profile, presents a standardized protocol for solubility determination, and offers a logical workflow for solvent selection.

Isoamyl Benzoate: Physical and Chemical Properties

Isoamyl benzoate (also known as isopentyl benzoate) is the ester formed from the condensation of benzoic acid and isoamyl alcohol. It is a colorless liquid recognized for its mild, sweet, and fruity odor.^{[1][2]}

Property	Value	Source
CAS Number	94-46-2	[3][4]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][4]
Molar Mass	192.25 g/mol	[3][4]
Boiling Point	261-262 °C	[1][2][3]
Density	~0.990 g/cm ³ at 25 °C	[1][3]
Appearance	Clear, Colorless Liquid	[4]

Solubility Profile

Comprehensive quantitative solubility data for **isoamyl benzoate** across a wide range of organic solvents is not readily available in published literature. However, its qualitative solubility is well-documented. As a moderately polar ester with a significant non-polar alkyl chain, it exhibits good solubility in many common organic solvents, adhering to the principle of "like dissolves like."

The table below summarizes the available qualitative and quantitative solubility data.

Solvent	Formula	Type	Solubility	Temperature	Source
Water	H ₂ O	Highly Polar Protic	Insoluble (13.68 mg/L)	25 °C	[1][5][6]
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible	Room Temp.	[5]
General Alcohols	R-OH	Polar Protic	Soluble	Not Specified	[1][2]
Organic Solvents	-	Various	Soluble	Not Specified	[5]
Oils	-	Non-polar	Soluble	Not Specified	[5]

Experimental Protocol for Solubility Determination

While a specific, standardized protocol for **isoamyl benzoate** is not published, a reliable method can be adapted from general international guidelines for solubility testing, such as the OECD Test Guideline 105 (Flask Method).^{[7][8]} This method is suitable for determining the solubility of substances in a liquid solvent when the solubility is expected to be above 0.01 g/L.^[7]

Objective: To determine the saturation concentration of **isoamyl benzoate** in a selected organic solvent at a controlled temperature.

Materials:

- **Isoamyl benzoate** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatic shaker or water bath capable of maintaining temperature ± 0.5 °C
- Volumetric flasks and pipettes
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane material)
- Analytical instrument for quantification (e.g., Gas Chromatograph with FID, HPLC with UV detector)

Procedure:

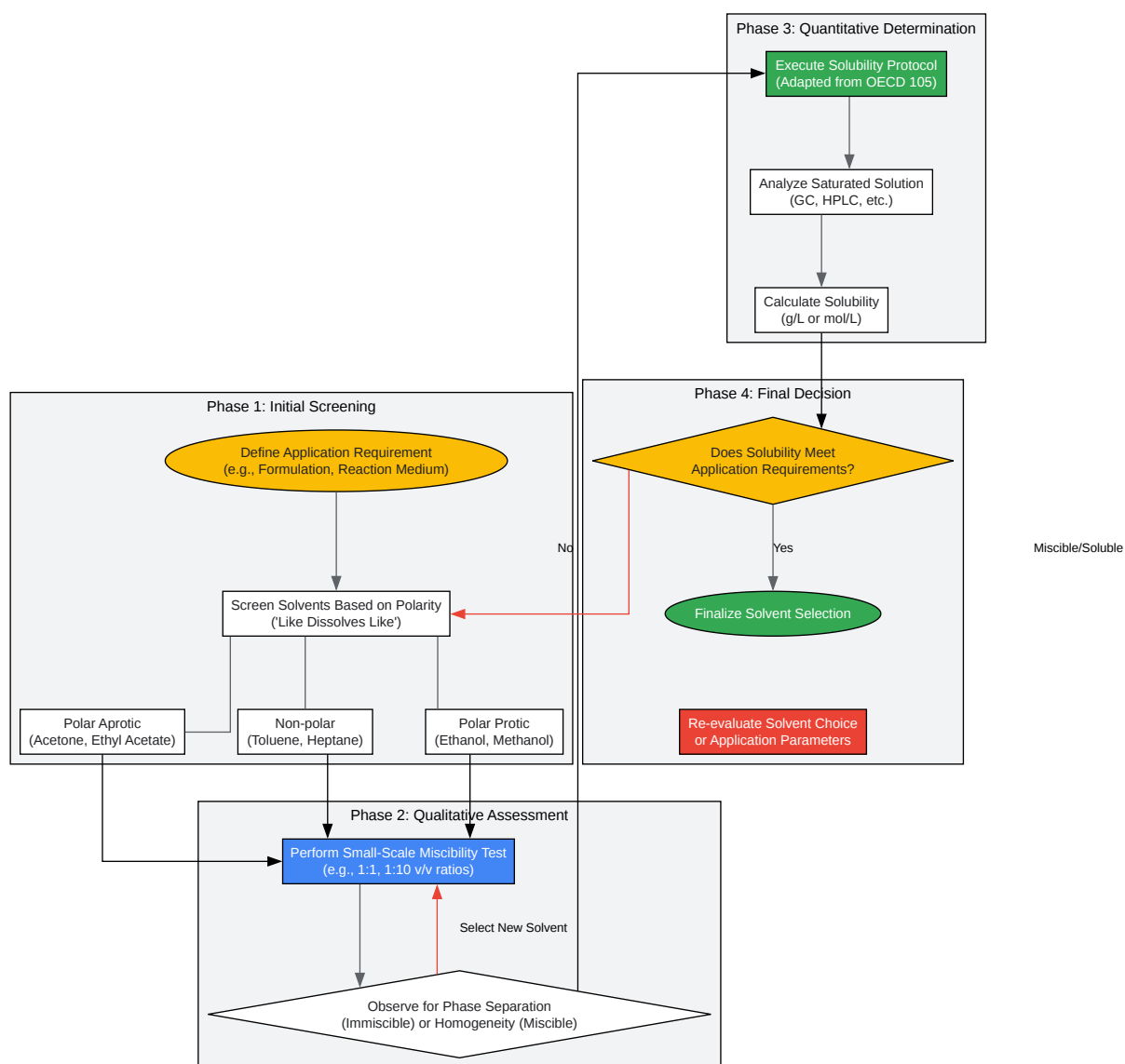
- **Preliminary Test:** A preliminary test is recommended to approximate the solubility and determine the necessary equilibration time.^[7] Prepare several small-scale mixtures with varying amounts of **isoamyl benzoate** in the solvent.
- **Sample Preparation:** Add an excess amount of **isoamyl benzoate** to a known volume of the organic solvent in a sealed flask. The excess solute ensures that saturation is achieved.
- **Equilibration:** Place the flask in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to allow it to reach equilibrium. This

may take 24 to 48 hours. The equilibration time should be at least three times longer than the time determined in the preliminary test to ensure saturation.

- **Phase Separation:** Once equilibrium is reached, cease agitation and allow the mixture to stand at the constant temperature for at least 24 hours to allow the undissolved **isoamyl benzoate** to settle or separate.
- **Sample Collection:** Carefully extract a sample from the clear, saturated supernatant solution. This is a critical step and can be achieved by:
 - **Centrifugation:** Transfer an aliquot of the mixture to a centrifuge tube and spin at high speed to pellet the excess solute. Sample the clear supernatant.
 - **Filtration:** Use a syringe to draw the supernatant through a solvent-compatible filter membrane (e.g., PTFE) to remove any undissolved micro-droplets.
- **Quantification:**
 - Prepare a series of calibration standards of **isoamyl benzoate** in the chosen solvent.
 - Dilute the collected saturated sample with a known volume of solvent to bring its concentration within the calibration range.
 - Analyze the standards and the diluted sample using an appropriate analytical method (e.g., GC-FID).
- **Calculation:** Use the calibration curve to determine the concentration of **isoamyl benzoate** in the diluted sample. Calculate the original concentration in the saturated solution, accounting for the dilution factor. The result is typically expressed in g/L, g/100mL, or mol/L.

Solvent Selection and Solubility Assessment Workflow

The following workflow provides a logical pathway for researchers to select an appropriate solvent and determine the solubility of **isoamyl benzoate** for a given application.



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